An In-depth Technical Guide to 4-Decylaniline: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*4-Decylaniline*
CAS No.:	*37529-30-9*
Cat. No.:	*B1265797*

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This guide provides a comprehensive overview of **4-Decylaniline**, a versatile organic compound with significant applications in materials science and as a chemical intermediate. We will delve into its fundamental chemical properties, outline a detailed synthesis protocol, and explore its various applications, with a focus on providing actionable insights for laboratory and development settings.

Core Chemical Identity

4-Decylaniline is an aromatic amine characterized by a decyl group substituent on the aniline ring. This alkyl chain imparts specific lipophilic properties that are leveraged in its various applications.

- Molecular Formula: $C_{16}H_{27}N$[1][2][3][4]
- Molecular Weight: 233.39 g/mol [1][2]
- CAS Registry Number: 37529-30-9[1][3][4]

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- IUPAC Name: **4-decylaniline**[1]
- Common Synonyms: p-Decylaniline, 4-n-Decylaniline, Benzenamine, 4-decyl-[1][3][4]

Below is a diagram representing the chemical structure of **4-Decylaniline**.

Caption: Chemical structure of **4-Decylaniline** ($C_{16}H_{27}N$).

Physicochemical Properties

The physical and chemical characteristics of **4-Decylaniline** are summarized in the table below. These properties are crucial for its handling, storage, and application in various experimental setups.

Property	Value	Source
Appearance	Colorless to light orange/brown liquid	[5][6]
Melting Point	25 °C	[4][5][7]
Boiling Point	218-220 °C at 14 mmHg	[5][7][8]
Flash Point	>110 °C (>230 °F)	[8]
Solubility	Insoluble in water; soluble in organic solvents	[4][5][7]
Refractive Index	~1.513	[4][8]

Synthesis of 4-Decylaniline: A Methodological Approach

4-Decylaniline can be synthesized via several routes. A common laboratory-scale approach is the Friedel-Crafts alkylation of aniline. This electrophilic aromatic substitution reaction involves the reaction of aniline with an alkylating agent, such as a 1-alkene or 1-alkanol, in the presence of a Lewis acid catalyst.

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The following protocol is a representative method adapted from procedures for similar alkylated anilines, such as 4-dodecylaniline[9]. The choice of a Lewis acid like zinc chloride is critical as it polarizes the alkylating agent, facilitating the electrophilic attack on the electron-rich aniline ring. The para position is the major product due to steric hindrance at the ortho positions from the amino group.

Experimental Protocol: Synthesis of 4-Decylaniline

Materials:

- Aniline
- 1-Decanol
- Zinc Chloride (anhydrous)
- Toluene (anhydrous)
- Hydrochloric Acid (1M)
- Sodium Bicarbonate (saturated solution)
- Sodium Sulfate (anhydrous)
- Standard laboratory glassware for reflux and extraction

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a reflux condenser, a magnetic stirrer, and a nitrogen inlet, add aniline (1 equivalent) and anhydrous toluene.
- Catalyst Addition: Under a nitrogen atmosphere, carefully add anhydrous zinc chloride (0.5 equivalents) to the stirring solution.[6]
- Alkylation: Slowly add 1-decanol (1.1 equivalents) to the mixture. The reaction is exothermic, and the addition rate should be controlled to maintain a manageable temperature.

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- Reflux: Heat the reaction mixture to reflux (approximately 110-120 °C) and maintain for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Workup - Quenching: After cooling to room temperature, slowly quench the reaction by adding 1M hydrochloric acid to dissolve the zinc salts and protonate the excess aniline.
- Extraction: Transfer the mixture to a separatory funnel. Extract the organic layer. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **4-Decylaniline**.

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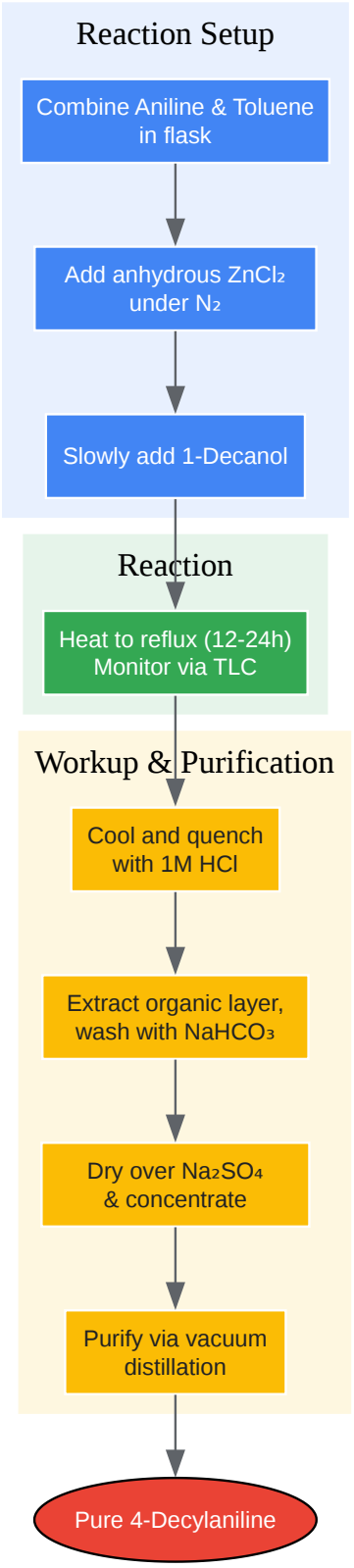

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